

Technical Guide: FTIR Characterization of N-(2-Bromobenzyl)-2-propanamine Hydrochloride

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Compound of Interest

Compound Name: *N*-(2-Bromobenzyl)-2-propanamine hydrochloride

CAS No.: 1051919-30-2

Cat. No.: B3078490

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Executive Summary & Application Context

N-(2-Bromobenzyl)-2-propanamine hydrochloride (CAS: 1051919-30-2) is a secondary amine salt primarily utilized as a specialized intermediate in organic synthesis and as an analytical reference standard in forensic chemistry. Structurally, it is the ortho-brominated derivative of N-isopropylbenzylamine, a compound notorious as a mimic for methamphetamine due to similar physical properties.

This guide provides a definitive protocol for the characterization of this compound using Fourier Transform Infrared (FTIR) spectroscopy. Unlike mass spectrometry (MS), which often requires destructive ionization, FTIR offers a rapid, non-destructive method to differentiate the 2-bromo isomer from its 3-bromo and 4-bromo positional isomers—a critical requirement for accurate structural validation.

Key Chemical Identifiers

Property	Detail
IUPAC Name	N-(2-Bromobenzyl)propan-2-amine hydrochloride
Common Name	N-(2-Bromobenzyl)isopropylamine HCl
Molecular Formula	C
	H
	BrN · HCl
Molecular Weight	264.59 g/mol
Physical State	White crystalline solid

Experimental Methodology: ATR-FTIR Protocol

To ensure reproducibility and minimize sample preparation artifacts, Attenuated Total Reflectance (ATR) is the recommended sampling mode over KBr pellets.

Instrumentation & Parameters

- Instrument: FTIR Spectrometer (e.g., Nicolet iS50 or equivalent)
- Detector: DTGS (Deuterated Triglycine Sulfate) for broad range or MCT for high sensitivity.
- Accessory: Single-bounce Diamond ATR (high durability, inert).
- Resolution: 4 cm⁻¹
- Scans: 32 (screening) to 64 (high-quality publication).
- Range: 4000–550 cm⁻¹ (Extended range to 400 cm⁻¹ preferred for C-Br detection).

Step-by-Step Workflow

- Background Collection: Clean crystal with isopropanol. Collect air background (64 scans).
- Sample Loading: Place ~5 mg of the hydrochloride salt onto the crystal center.

- Compression: Apply pressure using the anvil until the force gauge reads ~80-100 (instrument specific units) to ensure intimate contact.
 - Note: Inadequate pressure results in weak bands; excessive pressure on a salt can shift crystal lattice bands.
- Acquisition: Collect sample spectrum.
- Correction: Apply ATR correction (if comparing to transmission libraries) and baseline correction.

Spectral Analysis & Band Assignment

The FTIR spectrum of N-(2-Bromobenzyl)-2-propanamine HCl is characterized by three distinct regions. The "fingerprint" of the ortho-substitution and the isopropyl group are the primary validation markers.

High Wavenumber Region (4000–2500 cm^{-1})

This region is dominated by the amine salt and C-H stretching.

- ~2960–2400 cm^{-1} (Broad, Multiple Bands): The "Amine Salt" Envelope. Secondary amine salts () exhibit strong, broad absorption here due to N-H stretching combined with overtones.
- ~2960 & 2870 cm^{-1} : Aliphatic C-H stretching from the isopropyl group and methylene bridge.
- >3000 cm^{-1} : Weak aromatic C-H stretching (often obscured by the broad amine salt band).

The Fingerprint Region (1500–1000 cm^{-1})

- 1580–1450 cm^{-1} : Aromatic Ring Breathing.
- 1385 & 1365 cm^{-1} (The Isopropyl Doublet): CRITICAL MARKER. The gem-dimethyl group of the isopropyl moiety exhibits a characteristic doublet (symmetric deformation). This confirms the "2-propanamine" chain.
- ~1200–1000 cm^{-1} : C-N stretching vibrations.

Low Wavenumber Region (1000–600 cm^{-1}) - Isomer Differentiation

This is the most important region for distinguishing the 2-bromo (ortho) compound from 3-bromo (meta) and 4-bromo (para) isomers.

- 730–770 cm^{-1} (Strong): C-H Out-of-Plane (OOP) bending for 1,2-disubstituted benzene (ortho).
 - Differentiation: A para-substituted isomer (4-bromo) would instead show a strong band at 800–850 cm^{-1} . A meta-isomer (3-bromo) typically shows bands near 690 & 780 cm^{-1} .
- ~650–550 cm^{-1} : C-Br stretching. This band is often weak and variable but generally appears in the far-IR region.

Comparative Performance Guide

This section objectively compares FTIR against alternative analytical techniques for the specific purpose of identifying this compound.

Technique Comparison: FTIR vs. NMR vs. GC-MS

Feature	FTIR (ATR)	^1H NMR (400 MHz)	GC-MS (EI)
Speed	< 2 Minutes	~15-30 Minutes	~20 Minutes
Sample State	Solid (Direct)	Solution (Dissolved)	Gas (Vaporized)
Isomer Specificity	High (OOP Bending)	Very High (Coupling constants)	Low (Mass spectra often identical)
Salt Detection	Detects HCl salt form directly	Detects counter-ion indirectly	Detects Free Base only
Destructive?	No	No	No (but sample consumed)

Verdict: For rapid intake screening and salt-form verification, FTIR is superior. For absolute structural elucidation de novo, NMR is required. GC-MS struggles to differentiate positional

isomers (2-Br vs 4-Br) as they produce nearly identical fragmentation patterns (m/z 184/186 tropylium ions).

Isomeric Differentiation Data

The table below highlights the specific FTIR shifts that validate the 2-bromo structure against its likely impurities or isomers.

Functional Group	2-Bromo (Target)	4-Bromo (Isomer)	N-Isopropylbenzylamine (No Br)
Aromatic OOP	$\sim 750\text{ cm}^{-1}$ (Ortho)	$\sim 820\text{ cm}^{-1}$ (Para)	$\sim 700 \text{ \& } 750\text{ cm}^{-1}$ (Mono)
Isopropyl Doublet	Present (1385/1365)	Present (1385/1365)	Present (1385/1365)
C-Br Stretch	$\sim 650\text{ cm}^{-1}$	$\sim 650\text{ cm}^{-1}$	Absent

Visual Workflow: Identification Logic

The following diagram illustrates the decision logic for validating N-(2-Bromobenzyl)-2-propanamine HCl using the spectral features described.



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Caption: Logic flow for the stepwise validation of N-(2-Bromobenzyl)-2-propanamine HCl, prioritizing functional group verification followed by positional isomer confirmation.

References

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